

Application Note and Protocol: Quantification of Cholesteryl 11-eicosenoate using LC-MS/MS

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Compound of Interest

Compound Name: Cholesteryl 11-eicosenoate

CAS No.: 70832-37-0

Cat. No.: B15549041

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Audience: Researchers, scientists, and drug development professionals.

Introduction

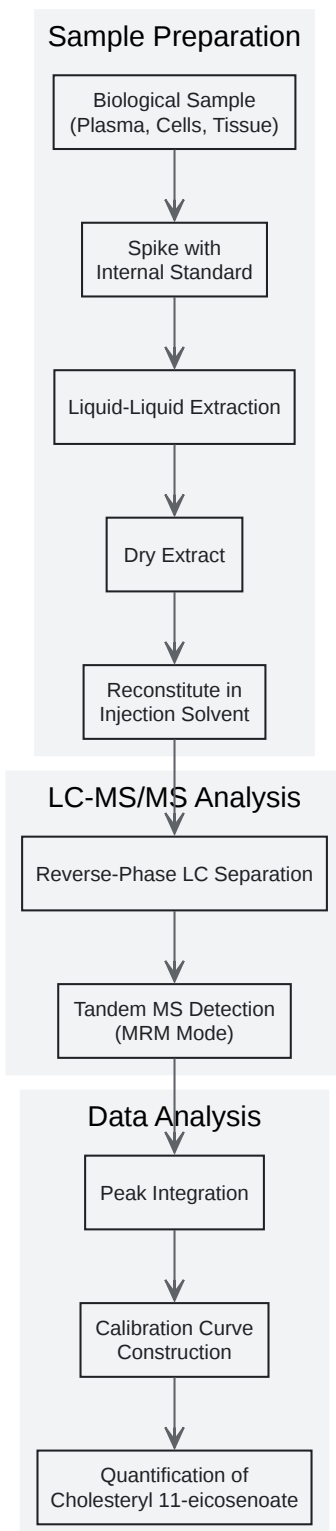
Cholesteryl esters (CEs) are neutral lipids that play a crucial role in the transport and storage of cholesterol within the body. They are formed through the esterification of cholesterol with a fatty acid, a reaction catalyzed by the enzymes Acyl-CoA: Cholesterol Acyltransferase (ACAT) in cells and Lecithin-Cholesterol Acyltransferase (LCAT) in plasma. The fatty acid composition of CEs is diverse and can influence the physicochemical properties of lipoproteins and cellular lipid droplets.

Cholesteryl 11-eicosenoate is a specific cholesteryl ester containing 11-eicosenoic acid (gondoic acid), a 20-carbon monounsaturated omega-9 fatty acid.^{[1][2]} The quantification of individual CE species like **Cholesteryl 11-eicosenoate** is essential for understanding lipid metabolism and its dysregulation in various diseases. This application note provides a detailed protocol for the sensitive and specific quantification of **Cholesteryl 11-eicosenoate** in biological samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

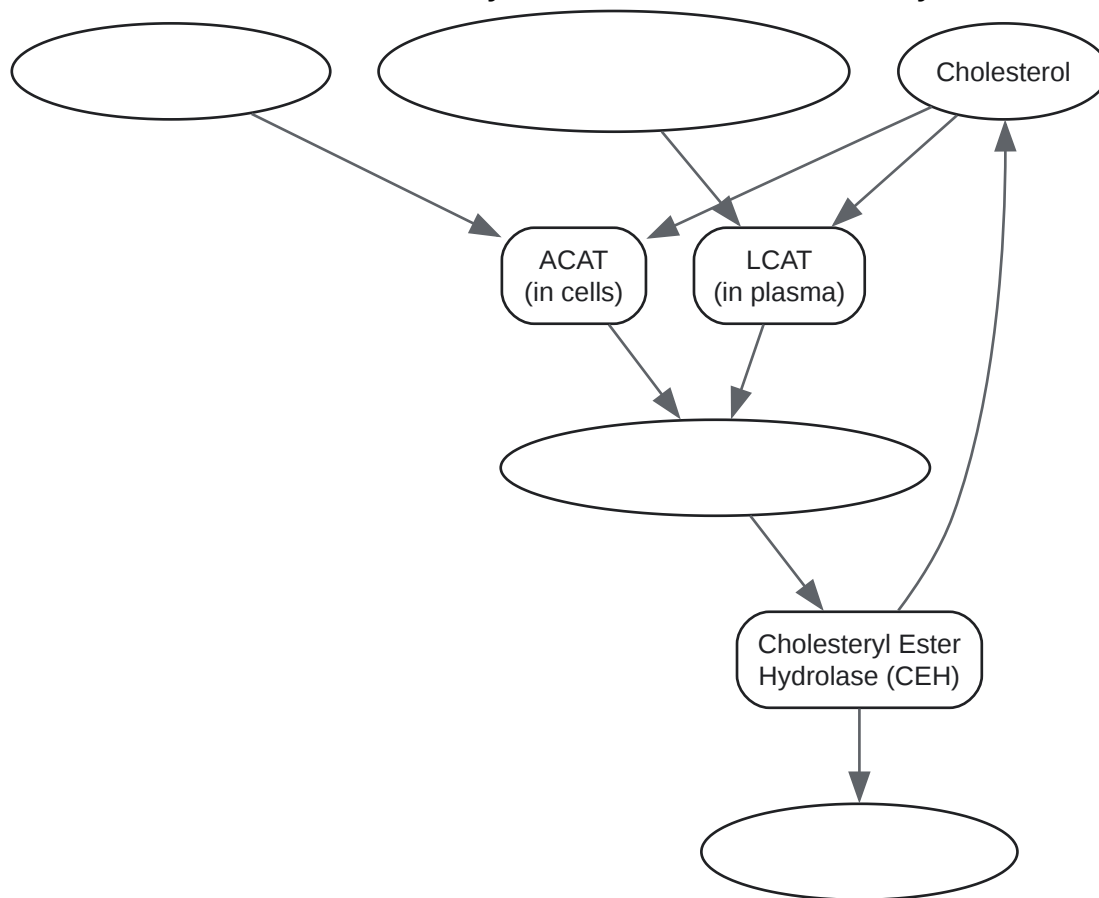
Experimental Workflow

The overall workflow for the quantification of **Cholesteryl 11-eicosenoate** is depicted below.

Experimental Workflow for Cholesteryl 11-eicosenoate Quantification



General Cholesteryl Ester Metabolic Pathway



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References

- 1. 11-Eicosenoic acid - Wikipedia [en.wikipedia.org]
- 2. Human Metabolome Database: Showing metabocard for 11Z-Eicosenoic acid (HMDB0002231) [hmdb.ca]
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